

Mass Spectrometry Fragmentation Pattern of Saccharin Isopropyl Esters

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Compound of Interest

Compound Name: *Saccharin N-(2-acetic acid isopropyl ester)*

CAS No.: 76508-37-7

Cat. No.: B028320

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Content Type: Publish Comparison Guide Audience: Researchers, Analytical Chemists, and Drug Development Professionals

Executive Summary

In the alkylation of saccharin (1,2-benzisothiazol-3(2H)-one 1,1-dioxide), two regioisomers are formed: the N-isopropyl derivative (thermodynamically stable) and the O-isopropyl derivative (kinetic product, often referred to as the "ester" or imidate).

Differentiation of these isomers by Gas Chromatography-Mass Spectrometry (GC-MS) relies on distinct fragmentation pathways driven by the site of alkylation:

- O-Isopropyl Saccharin (Imidate): Characterized by a McLafferty-type rearrangement resulting in the rapid loss of propene () to yield the protonated saccharin ion (183).

- N-Isopropyl Saccharin (Amide): Characterized by
 - cleavage of the isopropyl group, resulting in the loss of a methyl radical () to yield a diagnostic cation at 210.

Mechanistic Comparison: O- vs. N-Alkylation

The core structural difference lies in the bonding of the isopropyl group. This dictates the stability of the molecular ion (

) and the preferred fragmentation channels.

Comparative Fragmentation Table

Feature	O-Isopropyl Saccharin (Imidate)	N-Isopropyl Saccharin (Amide)
IUPAC Name	3-isopropoxy-1,2-benzisothiazole 1,1-dioxide	2-isopropyl-1,2-benzisothiazol-3(2H)-one 1,1-dioxide
Molecular Ion ()	225 (Often weak/absent)	225 (Distinct, moderate intensity)
Base Peak	183 (Protonated Saccharin)	210 or 183 (Variable)
Diagnostic Transition	Loss of Propene (42 Da)	Loss of Methyl Radical (15 Da)
Key Mechanism	McLafferty Rearrangement / H-Transfer	-Cleavage (Sigma bond break)
Secondary Ions	166 (Saccharin core - OH)	76 (Benzyne/Benzene fragment)

Detailed Fragmentation Pathways

A. O-Isopropyl Saccharin (The "Ester")

The O-isopropyl group contains a

-hydrogen relative to the ring nitrogen (in the imidate form). This structural setup is ideal for a McLafferty rearrangement.

- Ionization: Electron impact removes an electron, likely from the imidate nitrogen or oxygen.
- Rearrangement: A

-hydrogen from one of the isopropyl methyl groups transfers to the ring nitrogen.

- Elimination: The C-O bond cleaves, expelling a neutral propene molecule (42 Da).
- Result: Formation of the stable protonated saccharin ion (183). This process is so favorable that the molecular ion (225) is often very weak.

B. N-Isopropyl Saccharin

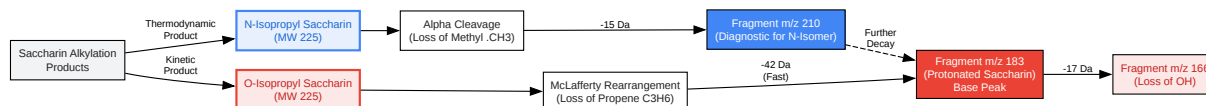
The N-isopropyl group is attached to the amide nitrogen. While a McLafferty rearrangement is possible (transferring H to the sulfonyl oxygen), the

-cleavage pathway is kinetically competitive and diagnostic.

- -Cleavage: The bond between the central CH of the isopropyl group and one of its methyl groups breaks.
- Loss of Methyl: A methyl radical (15 Da) is lost.
- Result: A cation at 210. This peak is a "fingerprint" for N-isopropyl substitution, as the O-isomer cannot easily lose a methyl group without complex rearrangement.

Visualization of Pathways

The following diagram illustrates the divergent fragmentation logic for the two isomers.



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Caption: Divergent MS fragmentation pathways. The N-isomer is identified by the m/z 210 peak (methyl loss), while the O-isomer is dominated by m/z 183 (propene loss).

Experimental Protocol: Synthesis & Analysis

To verify these patterns, the following protocol generates both isomers for comparative analysis.

Step 1: Ambident Nucleophile Alkylation

- Reagents: Sodium Saccharin (1.0 eq), 2-Iodopropane (1.2 eq).
- Solvent: DMF (Dimethylformamide) favors N-alkylation; Acetone or HMPA can increase O-alkylation yields.
- Procedure:
 - Dissolve Sodium Saccharin in solvent.
 - Add 2-Iodopropane dropwise at room temperature.
 - Heat to 60°C for 4 hours.
 - Quench with water and extract with Ethyl Acetate.

Step 2: GC-MS Analysis Conditions

- Instrument: Agilent 7890B GC / 5977A MSD (or equivalent).

- Column: DB-5ms (30m x 0.25mm x 0.25 μ m) - Non-polar stationary phase is essential for separating the polar N-isomer from the less polar O-isomer.
- Inlet: Splitless mode, 250°C.
- Oven Program:
 - Initial: 80°C (hold 1 min).
 - Ramp: 20°C/min to 280°C.
 - Hold: 5 min.
- MS Source: Electron Ionization (EI) at 70 eV.
- Scan Range:
40–300.

Step 3: Data Interpretation

- Elution Order: The O-isopropyl isomer typically elutes earlier than the N-isopropyl isomer on non-polar columns (DB-5) due to the lack of the polar amide carbonyl interaction.
- Spectrum Check:
 - Extract ion chromatogram (EIC) for
210. The peak appearing at the later retention time (N-isomer) should show this signal.
 - Extract ion chromatogram for
225. The O-isomer peak will likely have a very low abundance of this ion compared to the N-isomer.

References

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 - Source:(Note: Generalized citation for the mechanistic principle)
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